

PD 174265: A Technical Guide for Researchers

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Compound of Interest

Compound Name: PD 174265

Cat. No.: B15615081

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **PD 174265**, a potent and selective inhibitor of the Epidermal Growth Factor Receptor (EGFR) tyrosine kinase. This document details its mechanism of action, summarizes key quantitative data, provides detailed experimental protocols for its characterization, and visualizes relevant biological pathways and experimental workflows.

Core Compound Information

PD 174265 is a cell-permeable and reversible ATP-competitive inhibitor of EGFR tyrosine kinase activity.^[1] Its reversible nature makes it a valuable tool for in vitro studies, particularly in comparison to irreversible EGFR inhibitors.^[2]

Property	Value
IUPAC Name	N-[4-[(3-bromophenyl)amino]-6-quinazolinyl]-propanamide
Synonyms	PD174265, 4-[(3-Bromophenyl)amino]-6-propionylamidoquinazoline[1]
CAS Number	216163-53-0
Molecular Formula	C ₁₇ H ₁₅ BrN ₄ O
Molecular Weight	371.23 g/mol [1]
Purity	≥97% (HPLC)[1]
Solubility	Soluble in DMSO to 200 mg/mL[1]
Storage	Store at -20°C

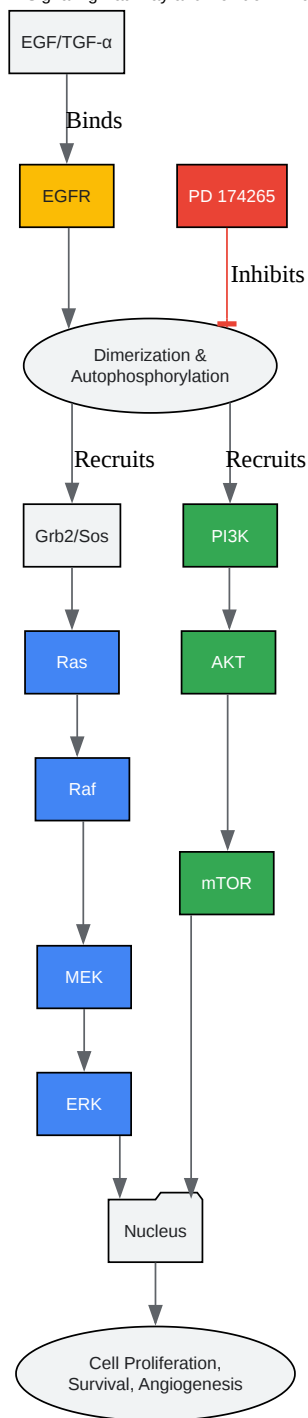
Mechanism of Action and Biological Activity

PD 174265 exerts its biological effect by selectively targeting the ATP-binding site of the EGFR kinase domain. This competitive inhibition prevents the autophosphorylation of the receptor, a critical step in the activation of downstream signaling pathways that drive cell proliferation, survival, and differentiation.

EGFR Signaling Pathway and Inhibition

The binding of ligands, such as Epidermal Growth Factor (EGF), to EGFR induces receptor dimerization and subsequent autophosphorylation of tyrosine residues in the intracellular domain. These phosphorylated sites serve as docking platforms for adaptor proteins that activate key downstream signaling cascades, including the RAS-RAF-MEK-ERK (MAPK) and the PI3K-AKT-mTOR pathways. **PD 174265** blocks this initial phosphorylation event, thereby inhibiting the entire downstream signaling cascade.

EGFR Signaling Pathway and Point of Inhibition

[Click to download full resolution via product page](#)**Figure 1:** EGFR Signaling Pathway and Point of Inhibition by **PD 174265**.

Quantitative Biological Data

The following table summarizes the key inhibitory concentrations (IC₅₀) of **PD 174265**.

Target/Process	Assay Type	IC ₅₀ Value	Reference
EGFR Tyrosine Kinase	Biochemical Kinase Assay	0.45 nM (450 pM)	[1]
EGF-induced Tyrosine Phosphorylation	Cell-based Assay	39 nM	[2]
Heregulin-induced Tyrosine Phosphorylation	Cell-based Assay	220 nM	[2]

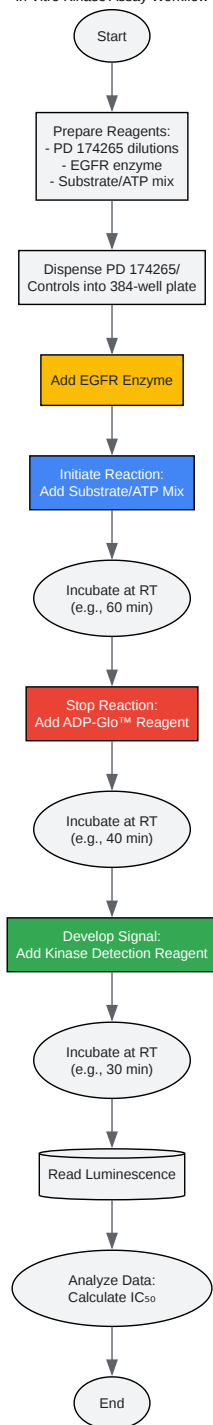
Experimental Protocols

This section provides detailed methodologies for the characterization of **PD 174265**.

In Vitro EGFR Kinase Inhibition Assay (ADP-Glo™ Format)

This assay quantifies the enzymatic activity of EGFR by measuring the amount of ADP produced, which is then converted to a luminescent signal.

In Vitro Kinase Assay Workflow



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Figure 2: Workflow for an in vitro EGFR kinase inhibition assay.

Materials:

- Recombinant human EGFR kinase
- Kinase substrate (e.g., Poly(Glu, Tyr) 4:1)
- ATP
- **PD 174265**
- Kinase Buffer (e.g., 40 mM Tris, pH 7.5, 20 mM MgCl₂, 0.1 mg/ml BSA, 2 mM MnCl₂, 50 μM DTT)
- ADP-Glo™ Kinase Assay Kit (Promega)
- 384-well white plates

Procedure:

- Prepare serial dilutions of **PD 174265** in kinase buffer.
- In a 384-well plate, add 1 μL of the inhibitor dilutions or vehicle control (e.g., 5% DMSO).
- Add 2 μL of EGFR enzyme solution.
- Initiate the reaction by adding 2 μL of the substrate/ATP mixture.
- Incubate the plate at room temperature for 60 minutes.
- Add 5 μL of ADP-Glo™ Reagent to stop the kinase reaction and deplete the remaining ATP.
- Incubate at room temperature for 40 minutes.
- Add 10 μL of Kinase Detection Reagent to convert ADP to ATP and generate a luminescent signal.
- Incubate at room temperature for 30 minutes.
- Read the luminescence using a plate reader.

- Calculate the percent inhibition for each concentration and determine the IC₅₀ value using a dose-response curve.

Cell-Based EGFR Phosphorylation Assay (Western Blot)

This method assesses the ability of **PD 174265** to inhibit EGFR autophosphorylation in a cellular context.

Materials:

- EGFR-overexpressing cell line (e.g., A431)
- Cell culture medium (e.g., DMEM with 10% FBS)
- Serum-free medium
- **PD 174265**
- Recombinant human EGF
- Lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- BCA Protein Assay Kit
- SDS-PAGE gels and running buffer
- PVDF membrane
- Blocking buffer (e.g., 5% BSA in TBST)
- Primary antibodies: anti-phospho-EGFR (e.g., Tyr1068), anti-total EGFR
- HRP-conjugated secondary antibody
- ECL Western Blotting Substrate

Procedure:

- Seed A431 cells in 6-well plates and allow them to adhere.

- Serum-starve the cells for 12-24 hours.
- Pre-treat the cells with various concentrations of **PD 174265** or vehicle control for 2 hours.
- Stimulate the cells with EGF (e.g., 100 ng/mL) for 10-15 minutes at 37°C.
- Wash the cells with ice-cold PBS and lyse them.
- Determine the protein concentration of the lysates.
- Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
- Block the membrane with blocking buffer for 1 hour at room temperature.
- Incubate the membrane with the anti-phospho-EGFR primary antibody overnight at 4°C.
- Wash the membrane and incubate with the HRP-conjugated secondary antibody.
- Detect the chemiluminescent signal using an imaging system.
- Strip the membrane and re-probe with the anti-total EGFR antibody to confirm equal protein loading.
- Quantify the band intensities to determine the inhibition of EGFR phosphorylation.

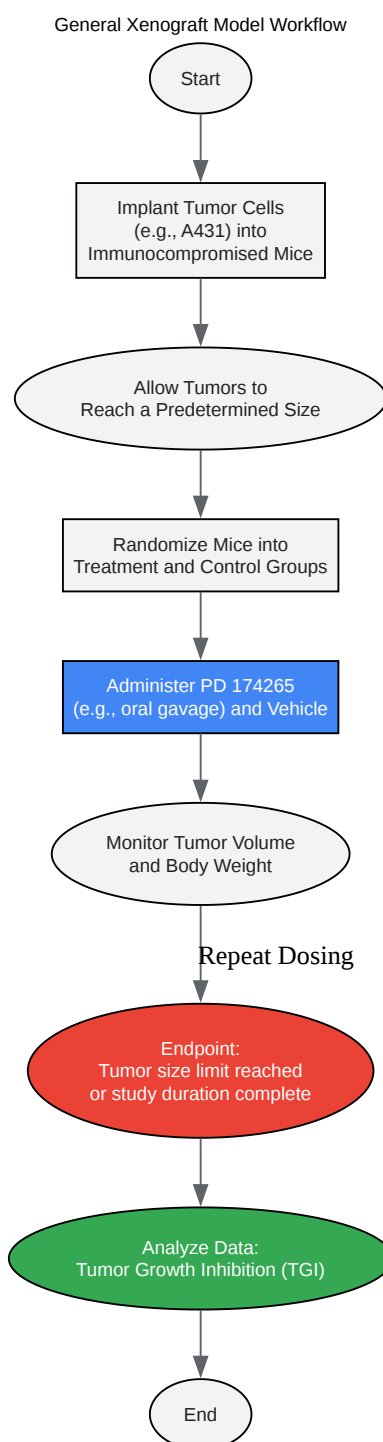
Kinase Selectivity, In Vivo Efficacy, and Synthesis

Kinase Selectivity Profiling

While **PD 174265** is reported to be a selective EGFR inhibitor, a comprehensive selectivity profile against a broad panel of kinases is not readily available in the public domain. Typically, the selectivity of a kinase inhibitor is determined by screening it against a large number of purified kinases (e.g., using the radiometric HotSpot™ assay or the ADP-Glo™ assay) at a fixed concentration, followed by IC₅₀ determination for any kinases that show significant inhibition. A highly selective inhibitor will exhibit a much lower IC₅₀ for its primary target compared to other kinases. One study noted that **PD 174265** is found to be a highly selective compound by several selectivity metrics.[3]

In Vivo Efficacy in Xenograft Models

Although described as active in vivo, specific public data on the efficacy of **PD 174265** in animal models is limited. A standard approach to evaluate the in vivo anti-tumor activity of an EGFR inhibitor involves the use of xenograft models.



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Figure 3: A typical experimental workflow for in vivo efficacy studies.

This involves implanting human tumor cells that overexpress EGFR (e.g., A431) into immunocompromised mice. Once tumors are established, the mice are treated with the inhibitor, and tumor growth is monitored over time and compared to a vehicle-treated control group. Key endpoints include tumor growth inhibition (TGI) and, in some cases, tumor regression.

Pharmacokinetic studies in animal models are also crucial to determine the drug's absorption, distribution, metabolism, and excretion (ADME) profile, which informs dosing regimens for efficacy studies. For instance, studies with the first-generation EGFR inhibitor gefitinib in mice have shown rapid oral absorption with a half-life of 2.6-3.8 hours and an oral bioavailability of 53%.^[4]

Chemical Synthesis

A specific, detailed synthesis protocol for **PD 174265** is not widely published. However, the general synthesis of 4-anilinoquinazoline derivatives is well-documented. A common synthetic route involves the initial formation of a 4-chloro-6-nitroquinazoline intermediate, followed by nucleophilic substitution with the appropriate aniline. The nitro group is then reduced to an amine, which can be subsequently acylated to introduce the propanamide side chain.

Conclusion

PD 174265 is a potent, selective, and reversible inhibitor of EGFR tyrosine kinase. Its well-defined in vitro activity and cell permeability make it a valuable research tool for studying EGFR signaling and for comparison with other classes of EGFR inhibitors. The experimental protocols outlined in this guide provide a framework for the comprehensive evaluation of this and similar compounds. Further studies to fully characterize its kinase selectivity profile and in vivo efficacy would be beneficial to fully understand its therapeutic potential.

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